

Personal protective equipment for handling 4-amino-2,6-dihydroxypyrimidine

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Compound of Interest

Compound Name: 4-amino-2,6-dihydroxypyrimidine

Cat. No.: B1141700

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Essential Safety and Handling Guide for 4-amino-2,6-dihydroxypyrimidine

Chemical Identifier:

- Name: **4-amino-2,6-dihydroxypyrimidine**
- Synonyms: 6-Aminouracil, 6-Amino-2,4-pyrimidinediol[1]
- CAS Number: 873-83-6[1]

Hazard Summary: **4-amino-2,6-dihydroxypyrimidine** is considered hazardous. It is harmful if swallowed, causes skin irritation, and causes serious eye irritation.[1] It may also cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety when handling **4-amino-2,6-dihydroxypyrimidine**. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.[2][3]	Protects eyes and face from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[2][3] Consider double-gloving.[3][4]	Prevents skin contact and absorption of the chemical.[3]
Body Protection	A lab coat or chemical-resistant coveralls.[2][3]	Provides a barrier against accidental spills and contamination of personal clothing.[3]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) may be necessary if working in a poorly ventilated area or when dust may be generated.[2][3]	Protects the respiratory system from inhalation of harmful dust.[3]
Foot Protection	Closed-toe shoes, preferably chemical-resistant footwear.[3][5]	Protects feet from spills.[3]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **4-amino-2,6-dihydroxypyrimidine**.

1. Preparation:

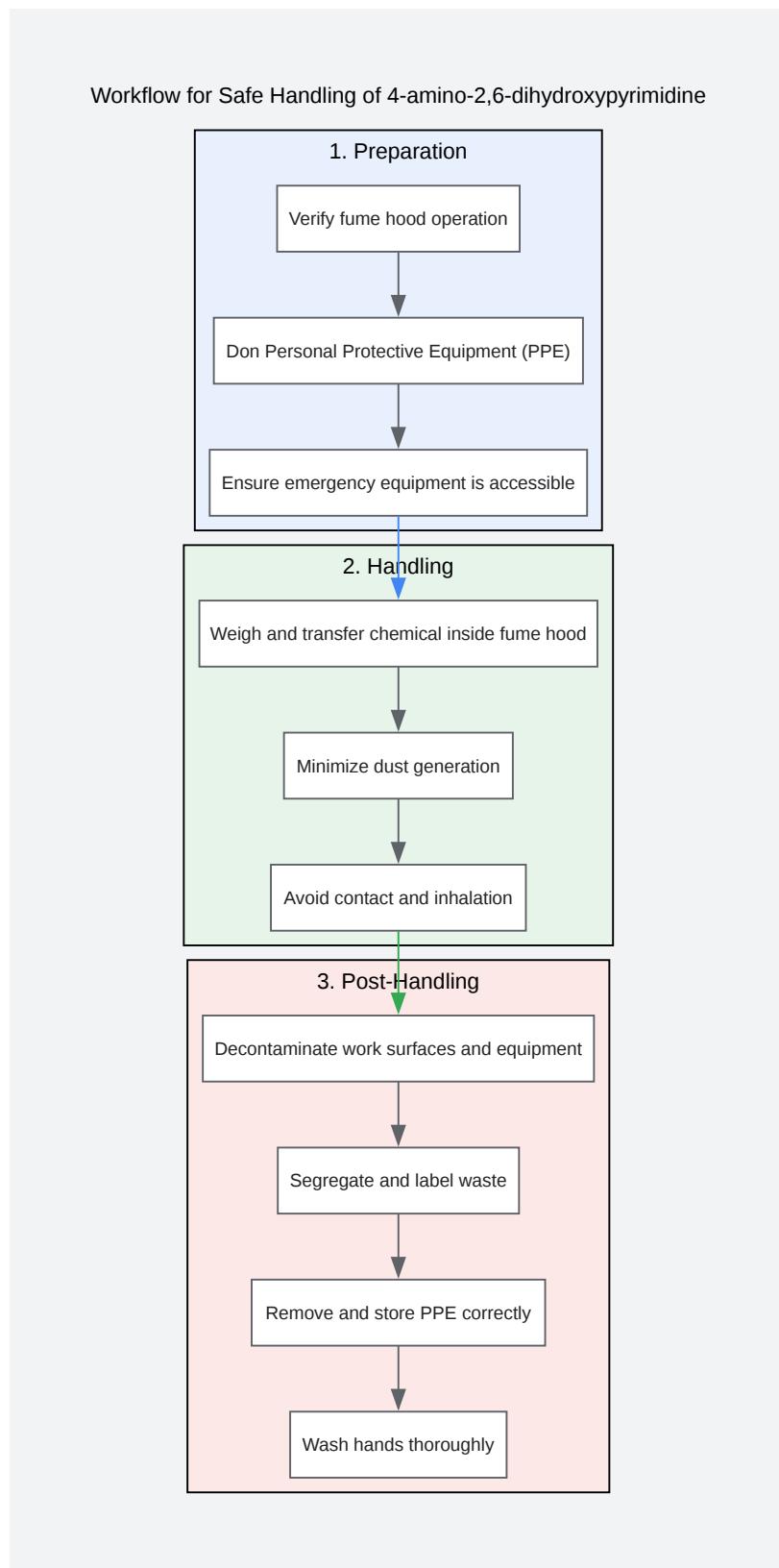
- Ensure that an eyewash station and safety shower are close to the workstation.[1]
- Ensure adequate ventilation, preferably a chemical fume hood, is operational.[2][3]
- Put on all required personal protective equipment as detailed in the PPE table.[3]

2. Handling:

- Perform all manipulations of the solid compound, including weighing and transferring, within a certified chemical fume hood to minimize inhalation exposure.[3]
- Avoid generating dust.[2]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke when using this product.[1]

3. Post-Handling & Cleanup:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Segregate all waste containing **4-amino-2,6-dihydroxypyrimidine** for proper disposal.[3]
- Remove and wash contaminated clothing before reuse.[2]



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Caption: Workflow for the safe handling of **4-amino-2,6-dihydroxypyrimidine**.

Disposal Plan

Proper disposal of **4-amino-2,6-dihydroxypyrimidine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Storage:

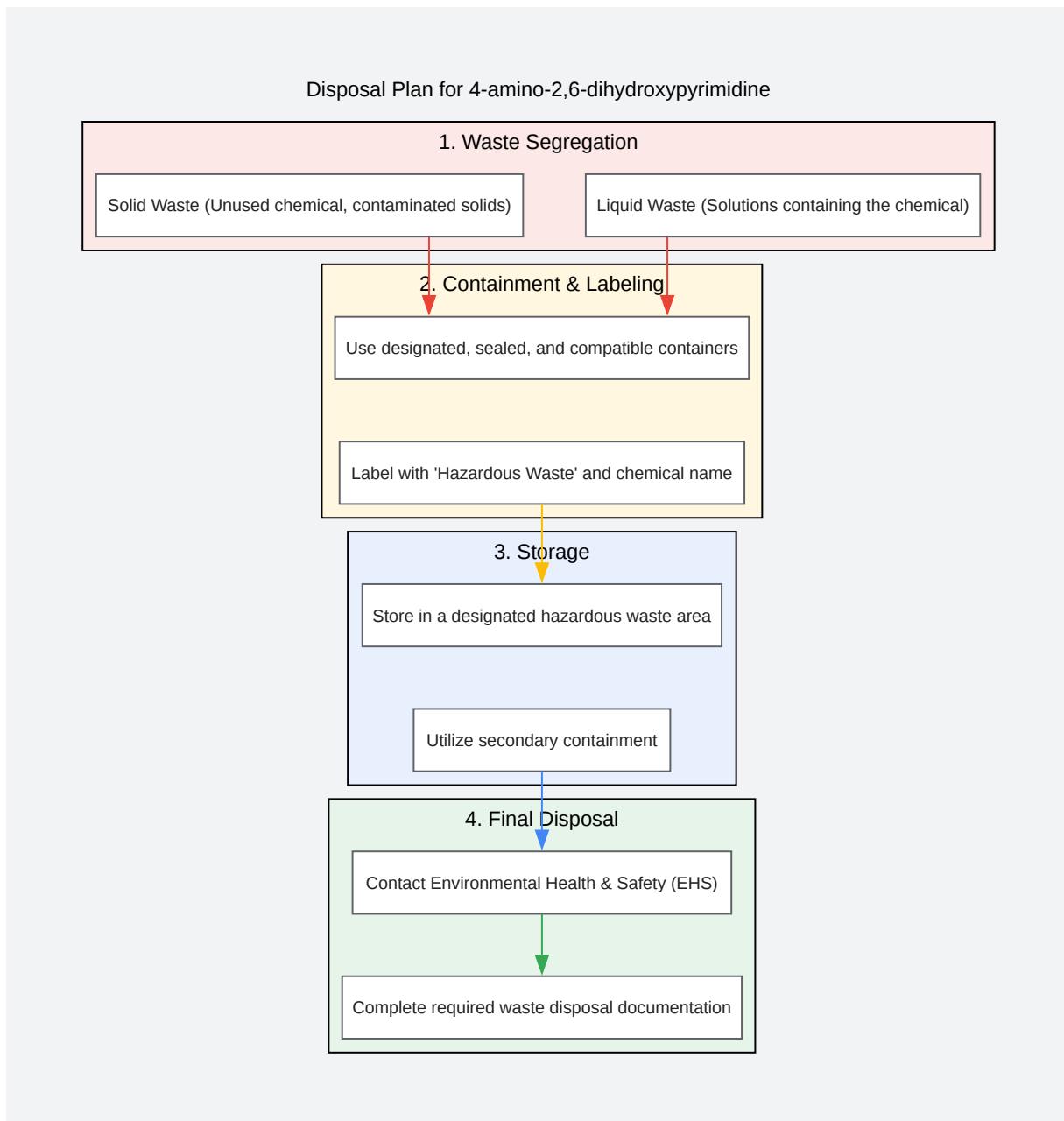
- Solid Waste: Collect any unused or contaminated solid **4-amino-2,6-dihydroxypyrimidine** in a clearly labeled, sealed container for hazardous waste.[\[3\]](#)
- Contaminated Materials: Any items such as gloves, weigh boats, or paper towels that are contaminated with the chemical should be disposed of as hazardous waste.[\[3\]](#)
- Liquid Waste: If the compound is dissolved in a solvent, the resulting solution should be collected in a labeled hazardous waste container.

2. Labeling and Storage:

- Use a designated, properly labeled, and sealed container for the waste. The container should be in good condition and compatible with the chemical.[\[3\]](#)
- Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-amino-2,6-dihydroxypyrimidine**," and any relevant hazard symbols.[\[3\]](#)
- Store the waste in a designated hazardous waste storage area with secondary containment.[\[3\]](#)

3. Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department for collection and disposal of the hazardous waste.[\[3\]](#)
- Complete all necessary waste disposal forms as required by your institution and local regulations.[\[3\]](#)



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Caption: Disposal plan for **4-amino-2,6-dihydroxypyrimidine** waste.

Accidental Release Measures

In the event of a spill, follow these procedures immediately:

- Evacuate: Evacuate personnel from the immediate area.[\[5\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent the chemical from entering drains.[\[5\]](#)
- Cleanup:
 - Wear appropriate PPE as detailed above.
 - For solid spills, sweep up the material and place it in a suitable, sealed container for disposal.[\[2\]](#)
 - Avoid generating dusty conditions.[\[2\]](#)
 - Wash the spill area thoroughly.

First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.

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